

Essential Guidance for the Proper Disposal of TC-G 1004

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Compound of Interest

Compound Name: TC-G 1004

Cat. No.: B1662364

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe and Compliant Disposal of the A₂A Adenosine Receptor Antagonist **TC-G 1004**.

The following provides essential safety and logistical information for the proper disposal of **TC-G 1004**. As a potent and selective A₂A adenosine receptor antagonist, responsible handling and disposal are paramount to ensure laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **TC-G 1004** is not publicly available and should be requested from your supplier, this guide outlines the necessary procedures based on general laboratory best practices for similar chemical compounds.

Chemical Identification:

- Chemical Name: N-[2-(3,5-Dimethyl-1H-pyrazol-1-yl)-6-[6-(4-methoxy-1-piperidinyl)-2-pyridinyl]-4-pyrimidinyl]acetamide
- CAS Number: 1061747-72-5
- Molecular Formula: C₂₂H₂₇N₇O₂

Quantitative Data Summary for Chemical Disposal

The following table summarizes typical quantitative data found in a Safety Data Sheet relevant to the disposal of a research chemical like **TC-G 1004**. Note: These values are illustrative and must be confirmed with the supplier-specific SDS for **TC-G 1004**.

Parameter	Value	Significance for Disposal
LD ₅₀ (Oral, Rat)	Data not available	Indicates acute toxicity. High toxicity may require more stringent disposal routes.
Aquatic Toxicity	Data not available	Determines the environmental risk of accidental release and dictates whether it can be disposed of via drains.
Persistence and Degradability	Data not available	Informs about the long-term environmental impact and potential for bioaccumulation.
Solubility	Data not available	Affects the choice of solvent for decontamination and the potential for dissolution in waste streams.

Detailed Protocol for the Disposal of TC-G 1004

This protocol provides a step-by-step guide for the safe disposal of **TC-G 1004** and associated waste.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling **TC-G 1004**.

2. Waste Segregation:

- Solid Waste:** Unused or expired **TC-G 1004** powder, and any materials grossly contaminated with the solid compound (e.g., weighing boats, contaminated paper towels), should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:** Solutions containing **TC-G 1004** should be collected in a separate, sealed, and labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.

- Sharps Waste: Needles, syringes, or other sharps contaminated with **TC-G 1004** must be disposed of in a designated sharps container for hazardous chemical waste.
- Empty Containers: Triple-rinse empty containers with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, the container can be disposed of as regular lab glass or plastic waste, depending on institutional policies.

3. Labeling:

- All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**TC-G 1004**," and the approximate concentration and quantity.

4. Storage:

- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until collection by your institution's Environmental Health and Safety (EHS) department.

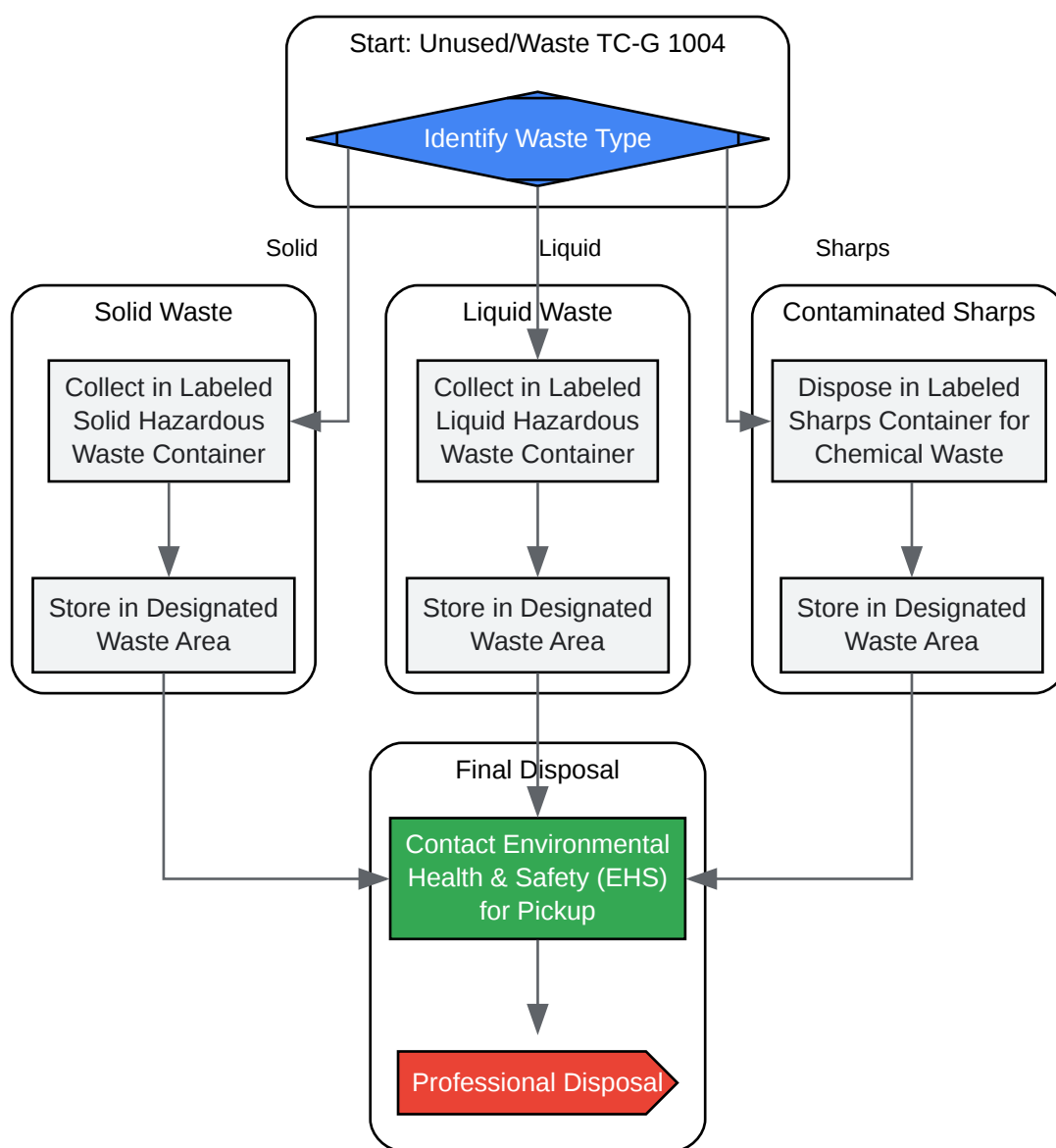
5. Disposal Request:

- Contact your institution's EHS department to schedule a pickup for the hazardous waste. Follow their specific procedures for waste manifest and collection.

Under no circumstances should **TC-G 1004** or its solutions be disposed of down the drain or in regular trash.

Chemical Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of a research chemical like **TC-G 1004**.



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